

Proper Disposal Procedures for NS163 (Prussian Blue)

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Compound of Interest

Compound Name: NS163

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This document provides essential safety and logistical information for the proper disposal of **NS163**, identified as Prussian Blue (CAS No. 14038-43-8), a common laboratory chemical. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance in research and drug development settings.

Immediate Safety and Hazard Information

Prussian Blue, a complex of iron and cyanide, is generally stable and considered non-toxic because the cyanide groups are tightly bound to the iron atoms.^[1] However, it is crucial to handle it with care as it can decompose under certain conditions to release hazardous substances.

Key Hazards:

- **Incompatibilities:** Prussian Blue is incompatible with strong acids, strong oxidizing agents, strong bases, and reducing agents.^{[2][3]} Contact with strong acids can lead to the release of highly toxic hydrogen cyanide gas.^{[2][3]} It is also decomposed by even weak alkalis.^{[4][5]}
- **Hazardous Decomposition Products:** Under fire conditions or upon reaction with incompatible materials, hazardous decomposition products may be formed, including hydrogen cyanide, nitrogen oxides (NO_x), and carbon monoxide.^{[2][3]}
- **Environmental Hazards:** Prussian Blue is listed as a toxic pollutant under the Clean Water Act and can be toxic to aquatic life with long-lasting effects.^{[2][6]} Therefore, it should not be

released into the environment.[\[6\]](#)

Personal Protective Equipment (PPE): When handling **NS163** waste, all personnel must wear the following:

- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles.[\[2\]](#)[\[7\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.[\[2\]](#)[\[7\]](#)
- Respiratory Protection: In cases of dust generation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[2\]](#)

Quantitative Data and Chemical Properties

The following table summarizes key quantitative and qualitative data for Prussian Blue (**NS163**).

Property	Value
Chemical Name	Iron(III) hexacyanoferrate(II)[1]
CAS Number	14038-43-8[1][2][3]
Molecular Formula	C18Fe7N18[2]
Appearance	Dark blue solid[1][2]
Stability	Stable under normal temperatures and pressures.[2][3]
Incompatibilities	Strong acids, strong oxidizing agents, bases, reducing agents.[2][3]
Hazardous Decomposition	Hydrogen cyanide, nitrogen oxides (NOx), carbon monoxide, ammonia.[2][3]
Solubility	Practically insoluble in water; soluble in alkalis. [2][8]
Environmental Impact	Toxic to aquatic life with long-lasting effects; listed as a Toxic Pollutant under the Clean Water Act.[2][6]

Experimental Protocol: Waste Disposal Procedure

The recommended procedure for the disposal of **NS163** from a laboratory setting is to treat it as hazardous chemical waste. Do not dispose of **NS163** down the drain or in regular solid waste.

Materials:

- Designated hazardous waste container (sealable, chemically compatible, and clearly labeled)
- Hazardous waste labels
- Personal Protective Equipment (PPE) as specified above

- Waste accumulation log

Procedure for Solid **NS163** Waste (e.g., unused reagent, contaminated consumables):

- Containerization:
 - Place all solid waste, including contaminated items like weigh boats, gloves, and paper towels, into a designated, sealable hazardous waste container.
 - For powdered **NS163**, handle with care to minimize dust generation.^[2] If necessary, work in a fume hood.
- Labeling:
 - Affix a hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Prussian Blue (Iron(III) hexacyanoferrate(II))"
 - The associated hazards (e.g., "Toxic," "Environmental Hazard")
 - The accumulation start date.
- Storage:
 - Store the sealed container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials.^[2]
- Disposal:
 - Arrange for pickup by a licensed professional waste disposal service.^[9] Follow your institution's specific procedures for hazardous waste disposal.

Procedure for Liquid **NS163** Waste (e.g., solutions or suspensions):

- Containerization:
 - Collect all liquid waste containing **NS163** in a dedicated, sealable, and chemically compatible hazardous waste container.
 - Do not mix with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Labeling:
 - Label the container as "Hazardous Waste" with the full chemical name and an estimate of the concentration and volume.
- Storage:
 - Store the sealed container in secondary containment in a designated satellite accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for pickup and disposal through your institution's licensed hazardous waste contractor.

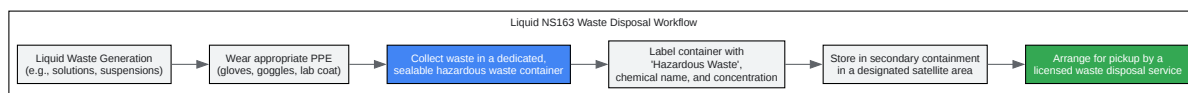
Visual Diagrams of Disposal Workflow

The following diagrams illustrate the proper workflow for the disposal of solid and liquid **NS163** waste.



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Caption: Workflow for the disposal of solid **NS163** waste.



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